

# Application Notes and Protocols: (R)-(-)-5-Hexen-2-ol in Pharmaceutical Asymmetric Synthesis

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## Compound of Interest

Compound Name: (R)-(-)-5-Hexen-2-ol

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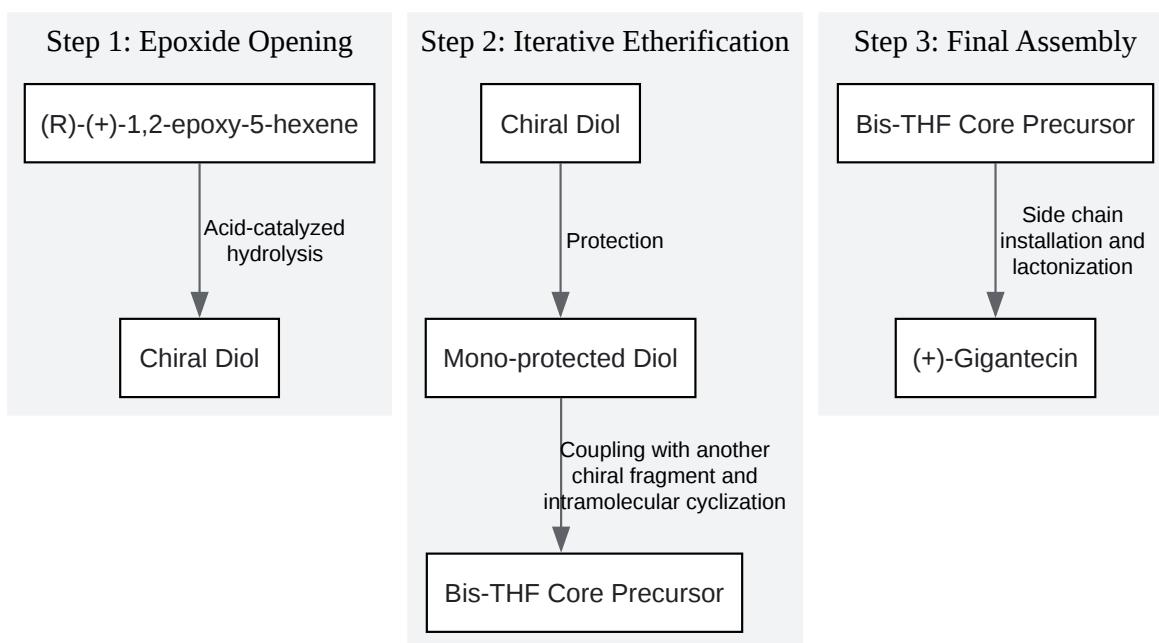
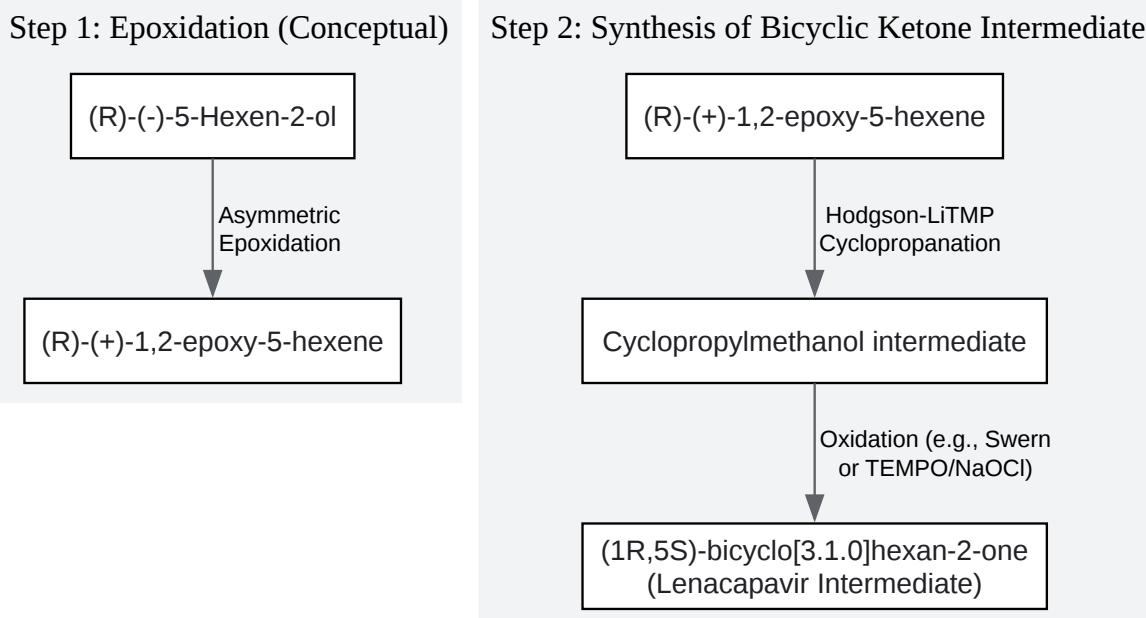
**(R)-(-)-5-Hexen-2-ol** is a versatile chiral building block in asymmetric synthesis, primarily utilized through its derivative, (R)-(+)-1,2-epoxy-5-hexene. This key intermediate provides a stereochemically defined starting point for the construction of complex molecular architectures found in various pharmaceutically active compounds. Its applications span the synthesis of potent antiviral drugs and bioactive natural products.

This document provides detailed application notes and experimental protocols for the use of **(R)-(-)-5-Hexen-2-ol**'s epoxide derivative in the synthesis of a crucial intermediate for the anti-HIV drug Lenacapavir and in the total synthesis of the cytotoxic natural product (+)-gigantecin.

## Application Note 1: Synthesis of a Key Bicyclic Ketone Intermediate for Lenacapavir

(R)-(+)-1,2-epoxy-5-hexene, derived from **(R)-(-)-5-Hexen-2-ol**, is a critical starting material for the synthesis of (1R,5S)-bicyclo[3.1.0]hexan-2-one, a key intermediate in the production of the long-acting HIV capsid inhibitor, Lenacapavir. The synthesis involves a stereospecific cyclopropanation followed by oxidation.

# Experimental Workflow: Lenacapavir Intermediate Synthesis



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